

A Comprehensive Technical Guide to the Safe Handling of Trisulfo-Cy5-Alkyne

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Compound of Interest

Compound Name: *Trisulfo-Cy5-Alkyne*

Cat. No.: *B15553976*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety and handling protocols for **Trisulfo-Cy5-Alkyne**, a near-infrared fluorescent dye commonly utilized in click chemistry applications. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes. The information presented is compiled from publicly available data for **Trisulfo-Cy5-Alkyne** and general safety protocols for cyanine dyes.

I. Compound Identification and Properties

Trisulfo-Cy5-Alkyne is a cyanine5 derivative containing an alkyne group, which allows for its participation in copper-catalyzed click chemistry reactions with azide-containing molecules.^[1]^[2] It is a water-soluble, near-infrared fluorescent dye.^[1]^[3]

Table 1: Physicochemical Properties of **Trisulfo-Cy5-Alkyne** Variants

Property	Trisulfo-Cy5-Alkyne	Trisulfo-Cy5.5-Alkyne
CAS Number	2055138-90-2[2]	2055046-12-1[4]
Molecular Formula	C37H45N3O10S3[2]	C44H47N3O13S4[4]
Molecular Weight	788 g/mol [2]	954.1 g/mol [4]
Excitation Maximum (Ex)	647 nm[2]	678 nm[4]
Emission Maximum (Em)	670 nm[2]	694 nm[4]
Extinction Coefficient	250,000 cm ⁻¹ M ⁻¹ [2][5]	190,000 cm ⁻¹ M ⁻¹ [4]
Solubility	Water, DMSO, DMF, DCM[2]	Water, DMSO, DMF, DCM[4]

II. Safety and Handling

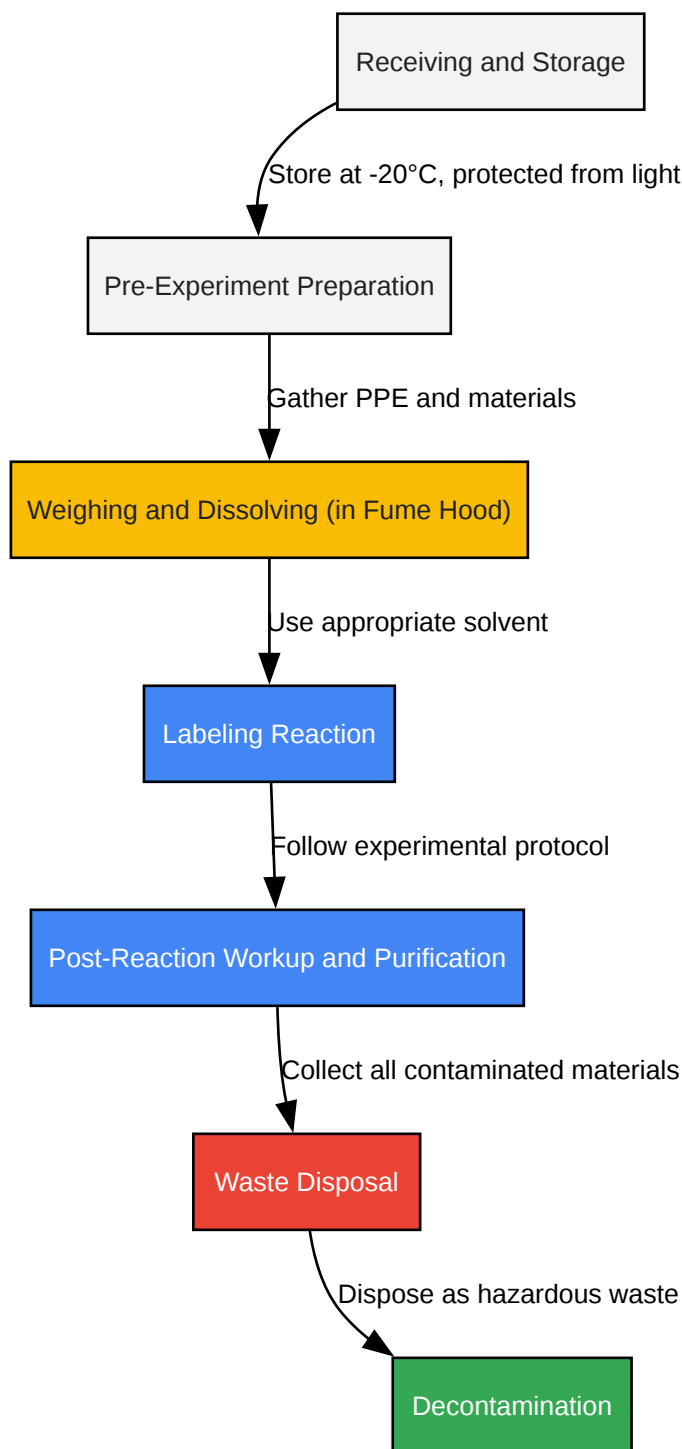
While a specific Safety Data Sheet (SDS) for **Trisulfo-Cy5-Alkyne** is not readily available in the provided search results, general safety precautions for handling cyanine dyes and other laboratory chemicals should be strictly followed.

Table 2: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Notes
Hands	Chemical Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves prior to use and use proper removal technique. [6]
Eyes/Face	Safety Goggles or Face Shield	Goggles should be splash-proof. A face shield offers additional protection. [7]
Body	Laboratory Coat	A buttoned lab coat is the minimum requirement. [7]
Respiratory	Fume Hood or Respirator	All handling of the solid form and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation risk. [7]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Trisulfo-Cy5-Alkyne** in a laboratory setting.



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Safe Handling Workflow for **Trisulfo-Cy5-Alkyne**.

III. Storage and Stability

Proper storage is critical to maintain the integrity and functionality of **Trisulfo-Cy5-Alkyne**.

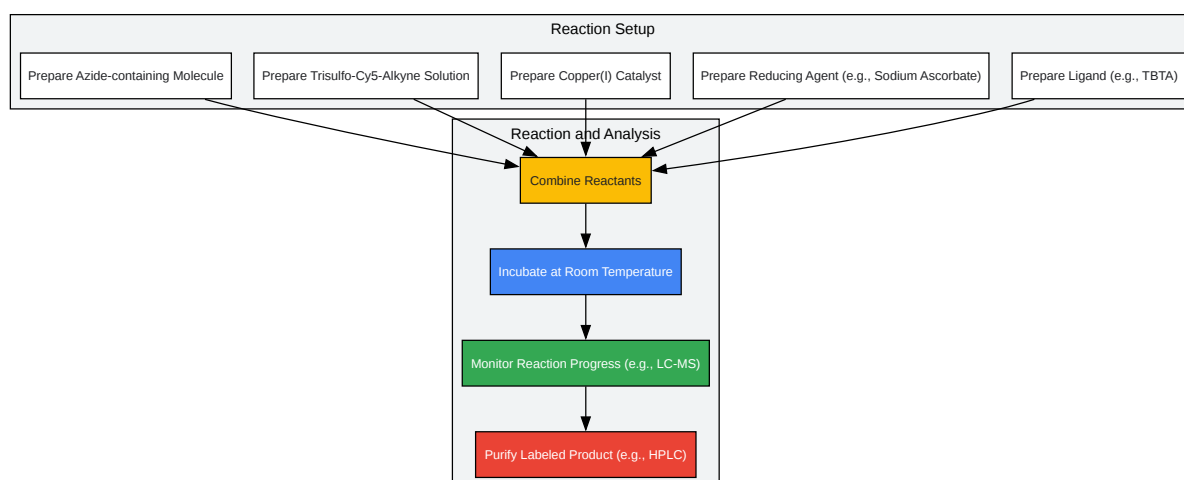
Table 3: Storage and Stability Guidelines

Form	Storage Condition	Duration	Notes
Solid	-20°C, protected from light[2][8]	Up to 24 months[3]	Avoid prolonged exposure to light.[3] Shipped at ambient temperature.[2]
In Solvent	-80°C[9]	Up to 6 months[9]	Protect from light.[9]
In Solvent	-20°C[9]	Up to 1 month[9]	Protect from light.[9]

IV. Experimental Protocols

General Protocol for Click Chemistry Labeling:

Trisulfo-Cy5-Alkyne is used as a reagent in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions.[8][9] The following is a generalized workflow. Specific concentrations and reaction conditions will vary based on the experimental design.



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Generalized Workflow for Click Chemistry Labeling.

V. Waste Disposal

All waste materials contaminated with **Trisulfo-Cy5-Alkyne** should be considered hazardous waste.^[7]

Table 4: Waste Disposal Guidelines

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled hazardous waste container. This includes empty vials, contaminated gloves, and other disposable materials.
Liquid Waste	Collect all aqueous and organic solutions containing the dye in a properly labeled hazardous waste container. Do not pour down the drain.[10] For some dyes, neutralization of the pH may be required before disposal.[10]

It is imperative to consult and follow your institution's and local regulations for hazardous waste disposal.[7][11]

VI. Conclusion

While **Trisulfo-Cy5-Alkyne** is a valuable tool in research and development, its handling requires strict adherence to safety protocols. By following the guidelines outlined in this document, researchers can minimize risks and ensure a safe laboratory environment. Always consult the most recent safety information and your institution's safety office for guidance.

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